

# In-Depth Technical Guide: Physicochemical Characteristics of Metoprolol Related Compound A

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## Compound of Interest

Compound Name:	1-(Ethylamino)-3-(4-(2-methoxyethyl)phenoxy)propan-2-ol
Cat. No.:	B026968

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## Introduction

Metoprolol is a widely used beta-blocker in the treatment of cardiovascular diseases. As with any pharmaceutical compound, the purity of the active pharmaceutical ingredient (API) is critical to its safety and efficacy. Metoprolol Related Compound A, identified as 1-(Ethylamino)-3-[4-(2-methoxyethyl)phenoxy]-2-propanol, is a known impurity of Metoprolol.[\[1\]](#) [\[2\]](#) This technical guide provides a comprehensive overview of the physicochemical characteristics of this compound, intended to assist researchers, scientists, and drug development professionals in its identification, characterization, and control.

## Chemical Identity and Structure

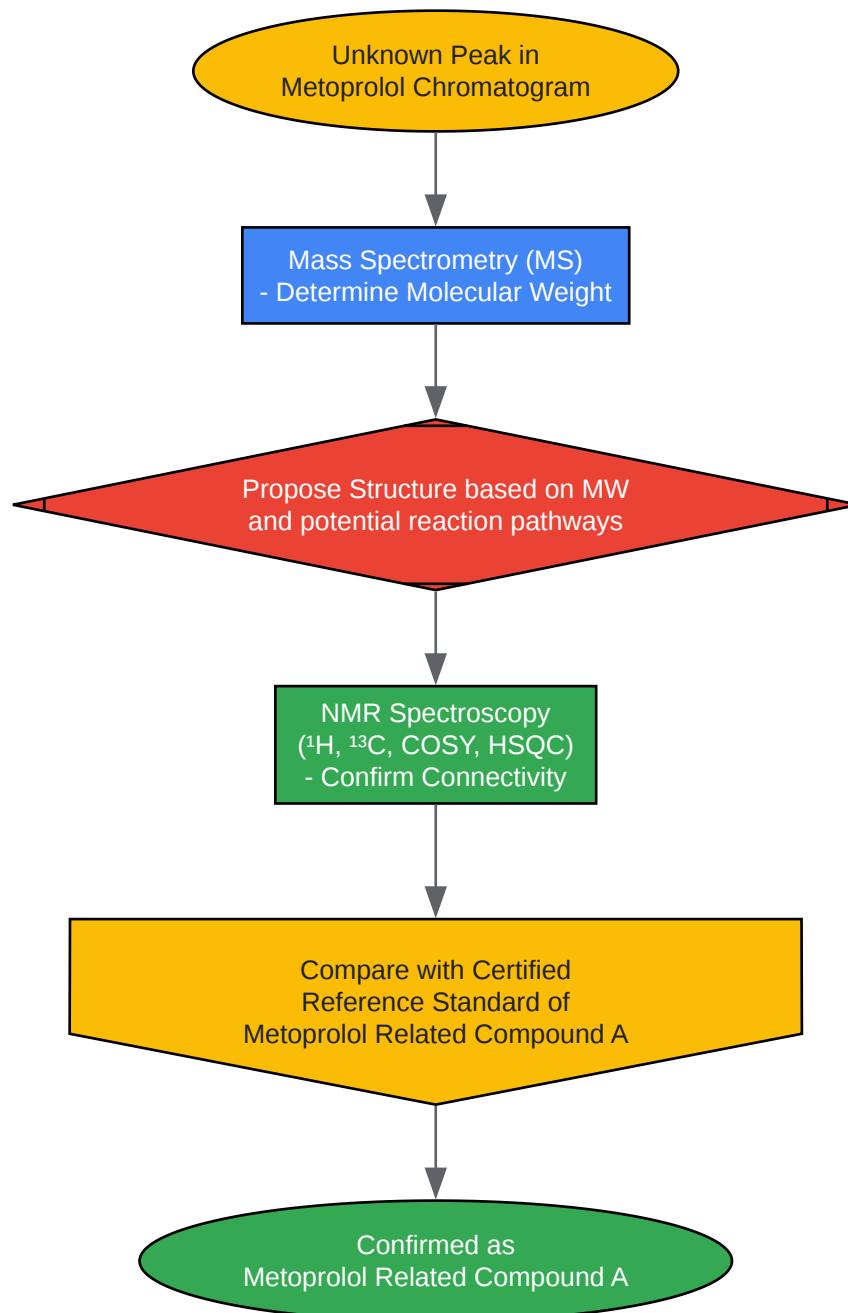
Metoprolol Related Compound A is structurally similar to Metoprolol, with the key difference being the substitution of the isopropylamino group with an ethylamino group.

Identifier	Value
IUPAC Name	1-(Ethylamino)-3-[4-(2-methoxyethyl)phenoxy]propan-2-ol
Synonyms	( $\pm$ )-1-(Ethylamino)-3-[4-(2-methoxyethyl)phenoxy]-2-propanol, H 173/09, USP Metoprolol Related Compound A <a href="#">[2]</a>
CAS Number	109632-08-8
Molecular Formula	C <sub>14</sub> H <sub>23</sub> NO <sub>3</sub> <a href="#">[1]</a> <a href="#">[2]</a>
Molecular Weight	253.34 g/mol <a href="#">[1]</a> <a href="#">[2]</a>
Chemical Structure	```
[Image of the chemical structure of Metoprolol Related Compound A]	

Caption: Workflow for the synthesis and physicochemical characterization of Metoprolol Related Compound A.

## Logical Relationship for Impurity Identification

The identification of an unknown impurity as Metoprolol Related Compound A follows a logical progression of analytical techniques.



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Caption: Logical workflow for the identification of Metoprolol Related Compound A as an impurity.

## Conclusion

This technical guide provides a foundational understanding of the physicochemical characteristics of Metoprolol Related Compound A. While a complete set of experimentally

determined quantitative data is not readily available in public literature, the provided experimental protocols offer a clear path for researchers to obtain this critical information. The synthesis and identification workflows, visualized through diagrams, serve as practical tools for professionals in drug development and quality control. Accurate characterization of this and other related substances is paramount for ensuring the quality, safety, and efficacy of Metoprolol drug products.

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## References

- 1. 135261-74-4 CAS MSDS (1-(Dimethylamino)-3-[2-[2-(3-methoxyphenyl)ethyl]phenoxy]-2-propanol hydrochloride) Melting Point Boiling Point Density CAS Chemical Properties [chemicalbook.com]
- 2. vivanls.com [vivanls.com]
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